

Theoretical Properties of 2-Iodo-4-thiocyanatoaniline: A Predictive Technical Analysis

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Compound of Interest

Compound Name: 2-Iodo-4-thiocyanatoaniline

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following technical guide details the predicted theoretical properties of **2-Iodo-4-thiocyanatoaniline**. As of the date of this document, experimental data for this specific compound is not readily available in the public domain. The information presented herein is an extrapolation based on the known properties of structurally analogous compounds, including 2-iodoaniline, 4-iodoaniline, 2-iodo-4-nitroaniline, and 2-nitro-4-thiocyanatoaniline. All quantitative data and experimental protocols should be treated as predictive and require experimental validation.

Executive Summary

This document provides a comprehensive theoretical analysis of **2-Iodo-4-thiocyanatoaniline**, a novel aniline derivative. By examining the constituent functional groups—an aniline core, an ortho-iodine substituent, and a para-thiocyanate substituent—we can forecast its physicochemical, spectroscopic, and reactive properties. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and potential application of this compound, providing a robust starting point for further experimental investigation.

Predicted Physicochemical Properties

The physicochemical properties of **2-Iodo-4-thiocyanatoaniline** have been estimated by considering the contributions of its iodo- and thiocyanato- functional groups to the aniline scaffold. Data from similar molecules, such as 2-iodoaniline[1][2][3][4][5], 2-iodo-4-nitroaniline[6][7][8], and 2-nitro-4-thiocyanatoaniline[9][10][11], were used for these predictions.

Property	Predicted Value	Basis for Prediction
Molecular Formula	C ₇ H ₅ IN ₂ S	Based on the chemical structure.
Molecular Weight	276.09 g/mol	Calculated from the atomic weights of the constituent elements.
Appearance	Yellow to brown crystalline solid	Aniline derivatives with iodo and nitro/thiocyanato groups are typically colored crystalline solids[2][4].
Melting Point	80 - 100 °C (range)	Interpolated from the melting points of 2-iodoaniline (55-58 °C)[2], 2-iodo-4-nitroaniline (105-109 °C)[7], and 2-nitro-4-thiocyanatoaniline (113 °C)[9][10]. The thiocyanato group is expected to have a different impact on the crystal lattice energy than a nitro group.
Solubility	Insoluble in water; Soluble in organic solvents (e.g., Chloroform, Ethyl Acetate, DMSO, Methanol)	Based on the known solubilities of iodoanilines and thiocyanatoanilines[2][3][4][5].
pKa (of conjugate acid)	~1.0 - 2.0	The electron-withdrawing nature of both the ortho-iodo and para-thiocyanato groups is expected to significantly decrease the basicity of the aniline nitrogen compared to aniline (pKa ~4.6) and 2-iodoaniline (pKa ~2.6)[2].

Proposed Synthesis Protocol

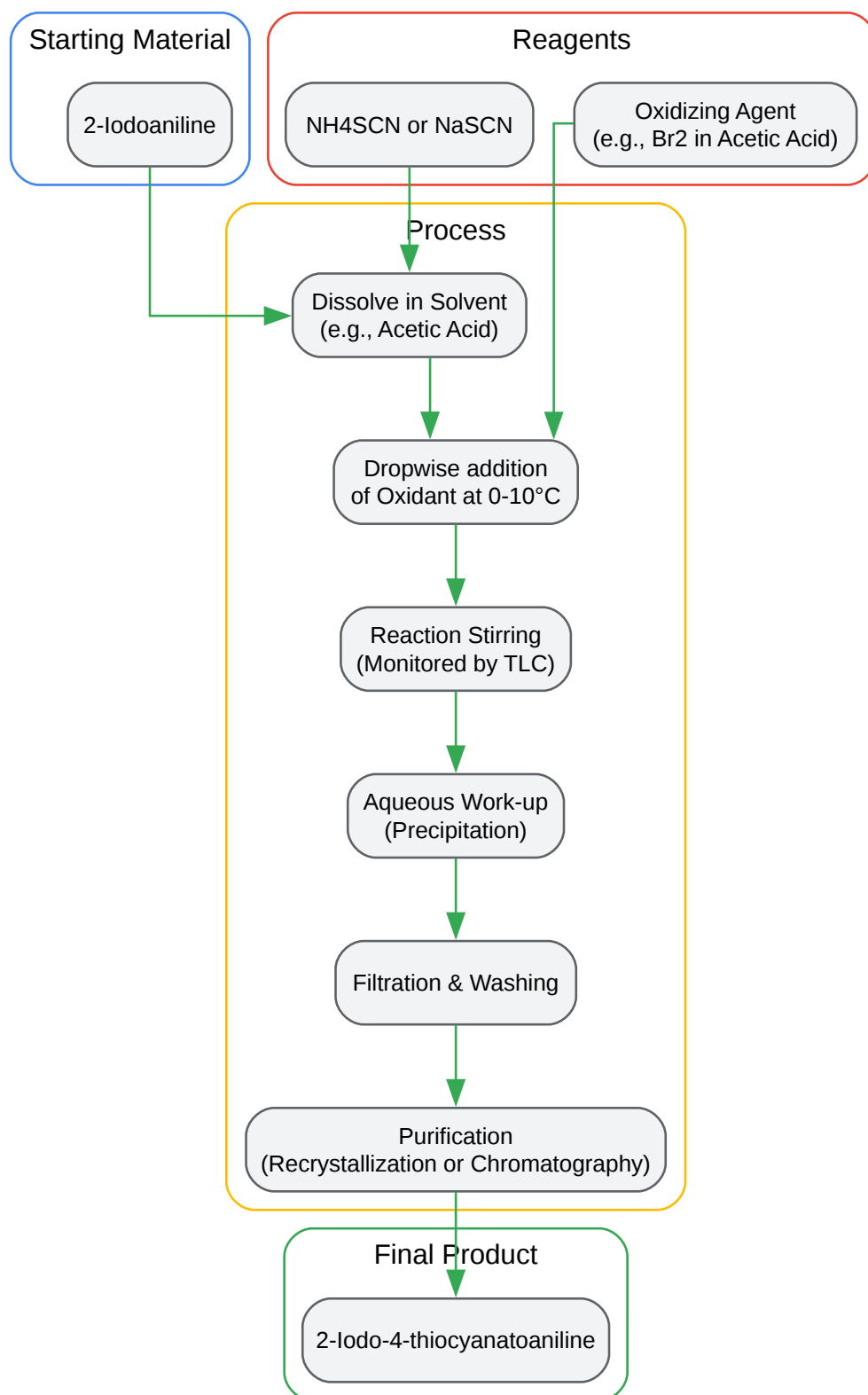
A plausible synthetic route to **2-Iodo-4-thiocyanatoaniline** would involve a two-step process starting from 2-iodoaniline. This approach is based on established methods for the thiocyanation of anilines[12][13][14]. The para-position to the strongly activating amino group is the most likely site for electrophilic substitution.

Detailed Methodology

Step 1: Synthesis of **2-Iodo-4-thiocyanatoaniline** from 2-Iodoaniline

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 2-iodoaniline (1 equivalent) in a suitable solvent such as glacial acetic acid or a DMSO:H₂O mixture[12][15].
- **Reagent Addition:** Add ammonium thiocyanate (NH₄SCN) or sodium thiocyanate (NaSCN) (1.2 equivalents) to the solution and stir until dissolved[12][15]. Cool the mixture to between 0 °C and 10 °C in an ice bath.
- **Initiation of Thiocyanation:** Prepare a solution of an oxidizing agent, such as bromine (1.1 equivalents) in acetic acid[15] or benzyltrimethylammonium dichloriodate (1.2 equivalents) [12], in the dropping funnel. Add the oxidizing solution dropwise to the reaction mixture while maintaining the temperature below 15 °C. The reaction is expected to be exothermic.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature for 1-4 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up and Isolation:** Quench the reaction by pouring the mixture into a large volume of cold water. The product is expected to precipitate out of the aqueous solution. Collect the solid product by vacuum filtration and wash thoroughly with water to remove any inorganic salts.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield pure **2-Iodo-4-thiocyanatoaniline**.

Synthesis Workflow Diagram



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Caption: Proposed workflow for the synthesis of **2-Iodo-4-thiocyanatoaniline**.

Predicted Spectroscopic Data

The following spectroscopic data are predicted based on known substituent effects on the aniline ring. Data for 2-iodoaniline[1][16][17][18][19], 2-nitro-4-thiocyanatoaniline[13][20][21], and other substituted anilines[16] were used as references.

Spectroscopy	Predicted Data	Rationale
^1H NMR (CDCl_3 , 400 MHz)	δ ~7.8-7.9 (d, 1H, H-3), δ ~7.4-7.5 (dd, 1H, H-5), δ ~6.7-6.8 (d, 1H, H-6), δ ~4.2-4.5 (br s, 2H, -NH ₂)	The proton at H-3 (ortho to I, meta to SCN) will be the most deshielded. H-5 (meta to I, ortho to SCN) will show coupling to both H-3 and H-6. H-6 (ortho to -NH ₂ , meta to I) will be the most shielded aromatic proton. The -NH ₂ protons will appear as a broad singlet.
^{13}C NMR (CDCl_3 , 100 MHz)	δ ~148-150 (C-1), δ ~85-90 (C-2), δ ~138-140 (C-3), δ ~105-110 (C-4), δ ~132-134 (C-5), δ ~115-117 (C-6), δ ~110-112 (-SCN)	C-1 (attached to N) will be deshielded. C-2 (attached to I) will be significantly shielded due to the heavy atom effect. C-4 (attached to SCN) will be shielded. The thiocyanate carbon (-SCN) typically appears around 110-112 ppm[13].
IR Spectroscopy (Solid, cm^{-1})	ν ~3400-3500 (N-H stretch, asymmetric and symmetric), ν ~2150-2160 (C $\equiv$ N stretch, sharp and strong), ν ~1600-1620 (N-H bend), ν ~1500-1580 (C=C aromatic stretch), ν ~800-850 (C-H out-of-plane bend for 1,2,4-substitution)	The N-H stretches are characteristic of a primary amine. The thiocyanate C $\equiv$ N stretch is a highly characteristic, sharp, and strong absorption band[13].

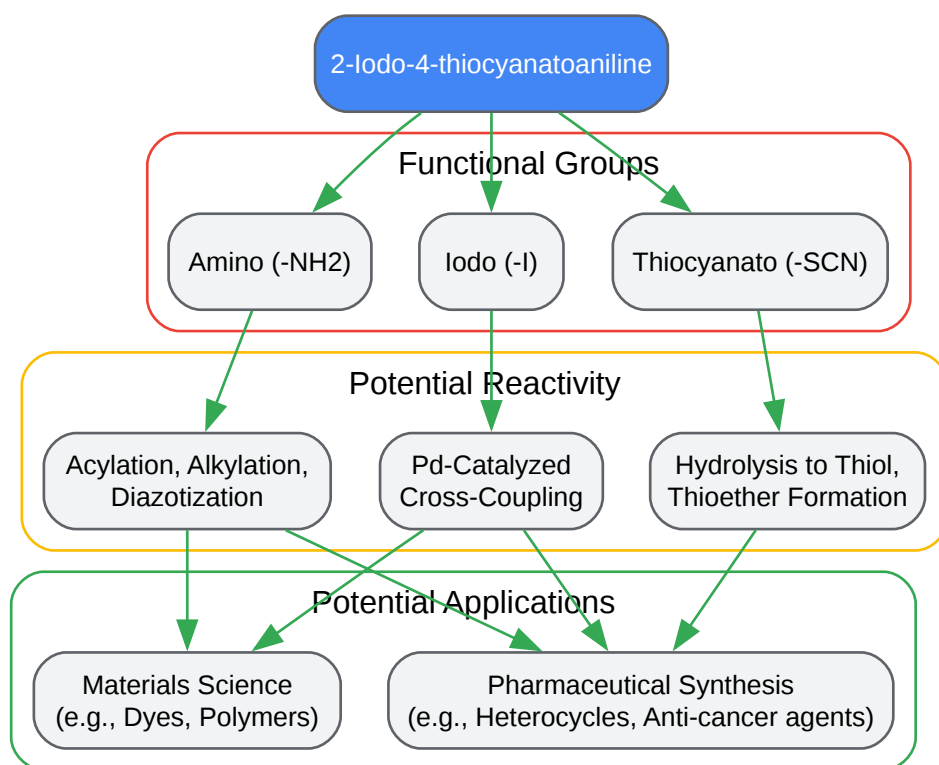
Predicted Reactivity and Potential Biological Activity

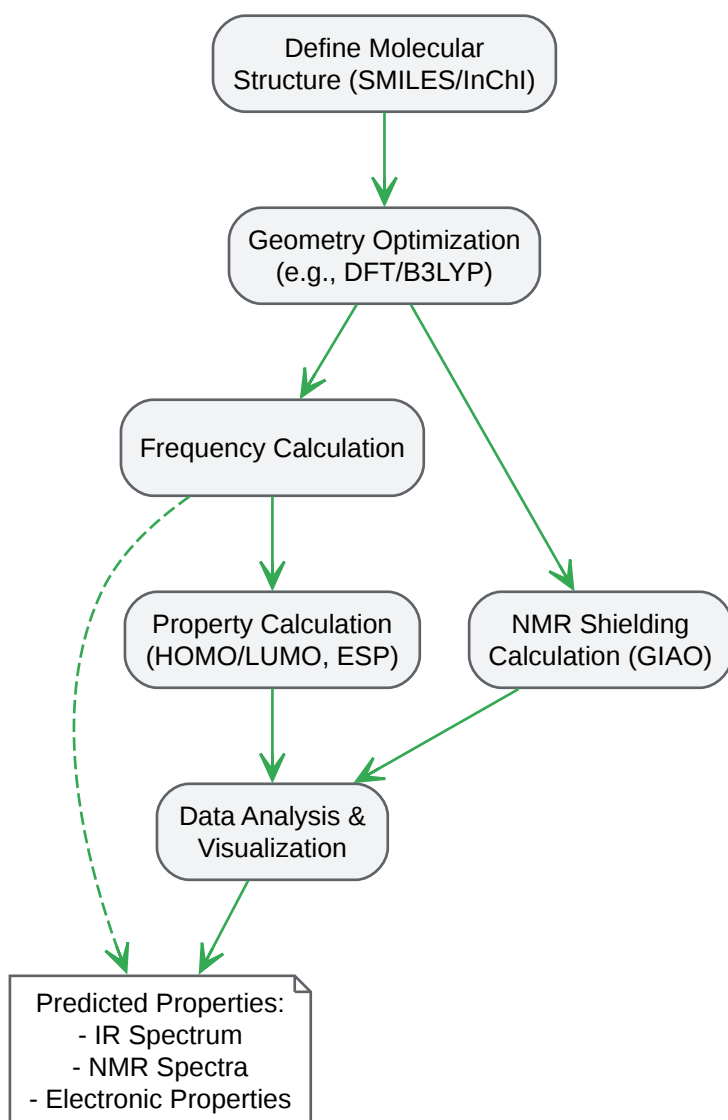
The reactivity of **2-Iodo-4-thiocyanatoaniline** is dictated by its three functional groups: the amino group, the iodo substituent, and the thiocyanato group.

- **Amino Group (-NH₂):** This group can undergo standard reactions such as acylation, alkylation, and diazotization, allowing for the synthesis of a wide array of derivatives[22].
- **Iodo Group (-I):** The iodine atom is an excellent leaving group, making this position susceptible to various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira)[22][23]. This allows for the introduction of carbon-based substituents at the 2-position. The reactivity of iodine in such reactions is generally higher than that of chlorine or bromine[22].
- **Thiocyanato Group (-SCN):** This group is a versatile functional handle. It can be hydrolyzed to a thiol, which can then be alkylated to form thioethers. This transformation is crucial in the synthesis of certain pharmaceuticals like albendazole from related thiocyanatoaniline precursors[13].

The combination of these functional groups suggests that **2-Iodo-4-thiocyanatoaniline** could be a valuable building block in medicinal chemistry and materials science[23][24]. Iodoanilines are used in the synthesis of anti-cancer drugs[2], and thiocyanatoanilines are precursors to various biologically active heterocyclic compounds[13][14].

Logical Relationship Diagram





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